

Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate: Comprehensive Disposal & Handling Guide

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Compound of Interest

Compound Name:	Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate
CAS No.:	40785-55-5
Cat. No.:	B3265630

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CAS No: 40785-55-5 Formula: C₁₀H₁₀O₄ Molecular Weight: 194.19 g/mol

As a Senior Application Scientist, I understand that in drug discovery and organic synthesis, you often handle specialized intermediates where specific safety data sheets (SDS) may be sparse or generic. **Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate** (also known as ethyl 2-hydroxybenzoylformate) is a functionalized alpha-keto ester. Its disposal requires a nuanced approach that accounts for its dual nature: the reactivity of the

-keto ester moiety and the acidity/bioactivity potential of the phenolic group.

This guide provides a self-validating, scientifically grounded protocol for the safe disposal of this compound, ensuring compliance with environmental regulations (RCRA) and laboratory safety standards.

Hazard Assessment & Waste Classification

Before disposal, we must classify the waste stream based on chemical functionality. While specific GHS data for this CAS is often listed as "Irritant" or "Not Classified" in preliminary

databases, we apply the Precautionary Principle based on its structure.

Chemical Profile & Risks[4]

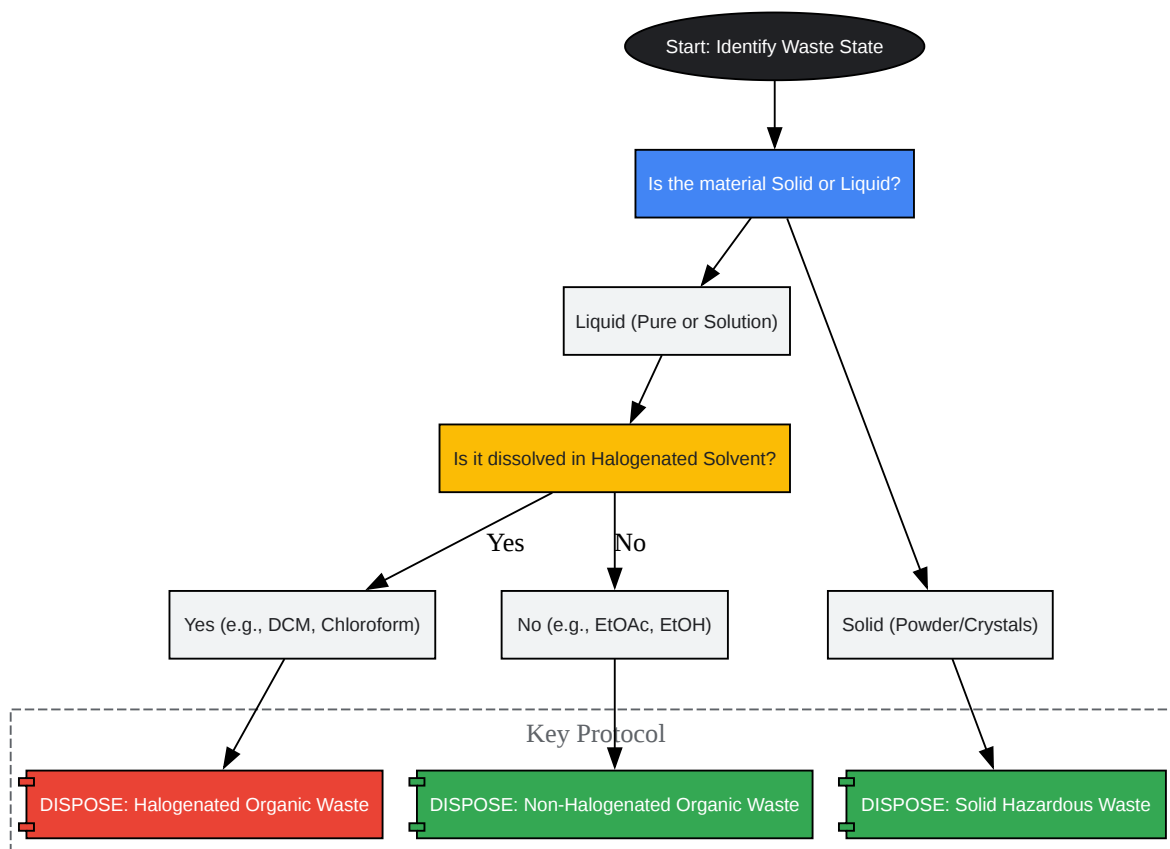
Feature	Chemical Logic	Hazard Implication
Functional Group	-Keto Ester	Electrophilic reactivity; potential for hydrolysis to oxalic acid derivatives.
Functional Group	Phenol (2-Hydroxy)	Weak acid (); potential aquatic toxicity; skin/eye irritant.
Physical State	Liquid/Low-melting Solid	Likely combustible; requires organic solvent waste stream.
Stability	Intramolecular H-bond	Generally stable, but sensitive to strong bases (hydrolysis).

Waste Stream Designation

- Primary Classification: Non-Halogenated Organic Waste.
- RCRA Status: Not explicitly P-listed or U-listed, but must be treated as characteristic hazardous waste (Ignitable/Toxic) due to the organic solvent matrix it is usually dissolved in.
- Incompatibility: Do not mix with strong oxidizers (e.g., nitric acid, perchlorates) or strong bases (exothermic hydrolysis).

Disposal Decision Matrix (Visualized)

The following decision tree guides you through the correct disposal path based on the state of the material.



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Figure 1: Logical flow for selecting the correct waste container based on physical state and solvent composition.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Chemical (Expired or Surplus)

Objective: Safe transfer of the pure compound into the waste stream without generating secondary hazards.

- PPE Verification: Wear nitrile gloves, safety goggles, and a lab coat. If handling large quantities (>100g), use a fume hood.
- Solubilization (Recommended for Liquids):
 - If the compound is a viscous liquid or oil, dilute it with a compatible non-halogenated solvent (e.g., Acetone, Ethanol, or Ethyl Acetate) in a 1:1 ratio. This prevents the formation of sticky residues in the waste container.
- Transfer:
 - Pour the mixture into the Non-Halogenated Organic Waste carboy.
 - Scientific Note: Avoid pouring directly into "Aqueous Waste" even if it seems soluble. Phenolic esters can hydrolyze to release phenols, which are regulated aquatic toxins and require high-temperature incineration [1].
- Container Rinse:
 - Triple rinse the empty original container with a small amount of acetone.
 - Add rinsate to the organic waste container.
 - Deface the label on the empty bottle and dispose of it in glass/trash recycling (consult local glass disposal rules).

Scenario B: Reaction Mixtures & HPLC Effluents

Objective: Segregation of incompatible solvents.

- Assess Solvent System:
 - If the reaction used Dichloromethane (DCM) or Chloroform: Use Halogenated Waste.
 - If the reaction used Methanol, THF, or Ethyl Acetate: Use Non-Halogenated Waste.

- Quenching:
 - Ensure no active reagents (e.g., strong Lewis acids or hydrides used in the synthesis) remain. Quench carefully before adding to the waste carboy to prevent pressurization.

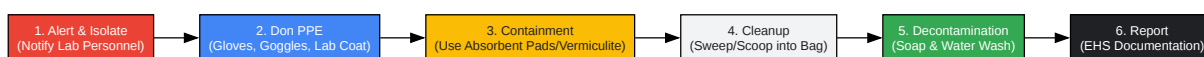
Scenario C: Contaminated Consumables (Solids)

Objective: Handling of silica gel, filter paper, and gloves.

- Collection: Place contaminated solid materials (weigh boats, pipettes, silica from columns) into a double-bagged Solid Hazardous Waste container.
- Labeling: Clearly label the bag with "Contaminated Debris: Phenolic Esters."
- Sharps: Syringes used to handle the liquid must go into a rigid Biohazard/Sharps container, not soft trash.

Spill Response Protocol

In the event of a spill, the primary risk is slip hazard (if liquid) and potential irritation from the phenolic moiety.



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Figure 2: Immediate operational workflow for managing laboratory spills.

Cleanup Steps:

- Absorb: Use vermiculite, sand, or commercial spill pads. Do not use combustible materials (like sawdust) if the substance is mixed with oxidizers.
- Neutralize (Optional): If a large amount is spilled, a mild wash with sodium carbonate solution can help neutralize potential hydrolysis products (phenols/acids), but simple absorption is usually sufficient for esters.

- Disposal: Place all absorbent materials into the Solid Hazardous Waste bin.

Regulatory & Compliance Context

- EPA/RCRA: While **Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate** is not P-listed, the "Cradle-to-Grave" responsibility applies. The waste generator is responsible for characterization. Treat as Ignitable (D001) if in flammable solvent [2].
- Sewer Disposal: Strictly Prohibited. Phenolic compounds are often regulated under Clean Water Act effluent guidelines due to aquatic toxicity. Never pour down the sink [3].

References

- Sigma-Aldrich. Product Specification: **Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate** (CAS 40785-55-5).
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual.
- PubChem. Compound Summary: **Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate**. [1]

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Sources

- 1. PubChemLite - Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate (C₁₀H₁₀O₄) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Ethyl 2-(2-hydroxyphenyl)-2-oxoacetate: Comprehensive Disposal & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3265630/docs#ethyl-2-2-hydroxyphenyl-2-oxoacetate-comprehensive-disposal-handling-guide>]

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